

# A Technical Guide to the Physicochemical Properties of Triethylindium

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## Compound of Interest

Compound Name: Triethylindium

Cat. No.: B1595915

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **triethylindium**, a significant organometallic compound. The information herein is intended to support research, development, and safety protocols for professionals working with this substance.

## Core Physicochemical Data

Quantitative data for **triethylindium** is summarized in the table below for ease of reference.

Property	Value	Units	Citations
Molecular Weight	202.00	g/mol	[1][2][3]
Density	1.260	g/cm <sup>3</sup>	[1][4]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> In	[1][3]	
CAS Number	923-34-2	[1][3][4]	
Physical State	Liquid	[2]	
Appearance	Clear, colorless	[2]	
Melting Point	-31.9	°C	[1][4]
Boiling Point	184	°C	[1][4]

## Experimental Protocols

The determination of the molecular weight and density of a pyrophoric and air-sensitive compound like **triethylindium** requires specialized experimental procedures conducted within an inert atmosphere (e.g., a glovebox or using Schlenk line techniques).

### Representative Protocol for Density Determination

The density of **triethylindium** can be determined using a pycnometer within an inert atmosphere.

- **Preparation:** The pycnometer is rigorously cleaned, dried in an oven, and then transferred to a glovebox to cool to ambient temperature.
- **Tare Mass:** The empty pycnometer, including its stopper, is weighed on an analytical balance inside the glovebox to determine its tare mass.
- **Sample Transfer:** A known volume of **triethylindium** is carefully transferred into the pycnometer using a gas-tight syringe. This operation must be performed under an inert gas to prevent contact with air or moisture.
- **Mass of Pycnometer with Sample:** The pycnometer containing the **triethylindium** is securely stoppered and weighed again inside the glovebox.
- **Calculation:** The density is calculated by dividing the mass of the **triethylindium** (mass of pycnometer with sample minus tare mass) by the known volume of the pycnometer.

### Representative Protocol for Molecular Weight Determination

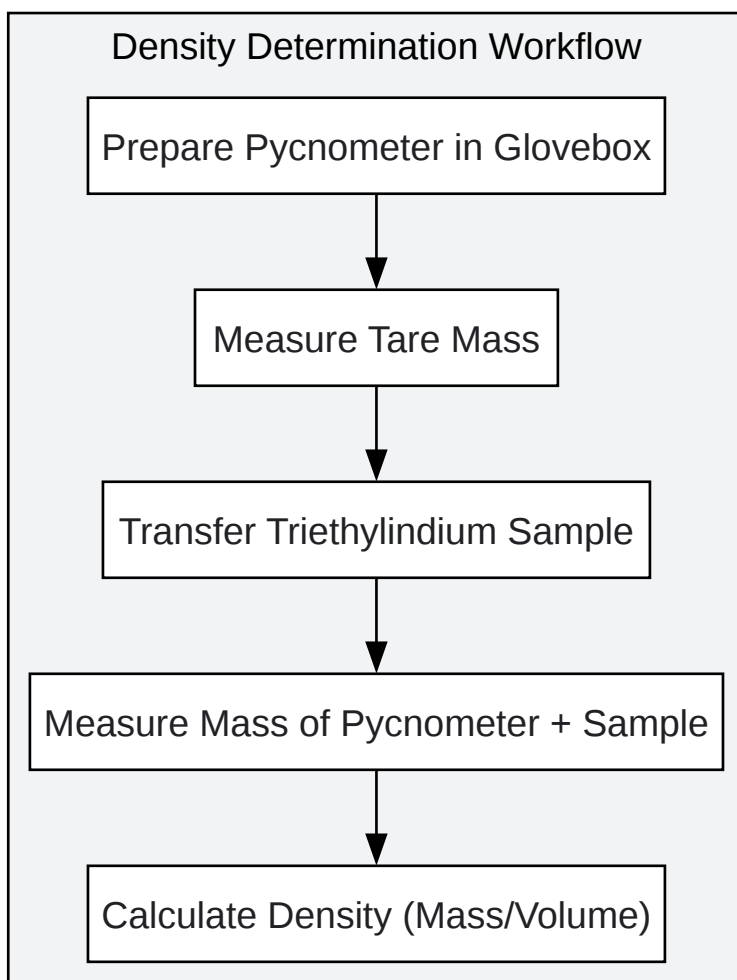
Mass spectrometry is a primary method for determining the molecular weight of organometallic compounds.

- **Sample Preparation:** A dilute solution of **triethylindium** is prepared in a suitable anhydrous, aprotic solvent inside a glovebox.

- **Instrumentation:** A mass spectrometer equipped with a soft ionization source, such as electrospray ionization (ESI), is employed to minimize fragmentation of the molecule.
- **Sample Introduction:** The prepared sample is introduced into the mass spectrometer using an air-sensitive sample introduction technique, such as a syringe pump connected via sealed tubing, to maintain an inert environment.
- **Data Acquisition:** The mass spectrum is acquired, showing the mass-to-charge ratio ( $m/z$ ) of the ions. The molecular ion peak corresponding to **triethylindium** will be a key indicator of its molecular weight.
- **Data Analysis:** The molecular weight is determined from the  $m/z$  value of the molecular ion peak. The isotopic distribution pattern can also be analyzed to confirm the presence and number of indium atoms in the molecule.

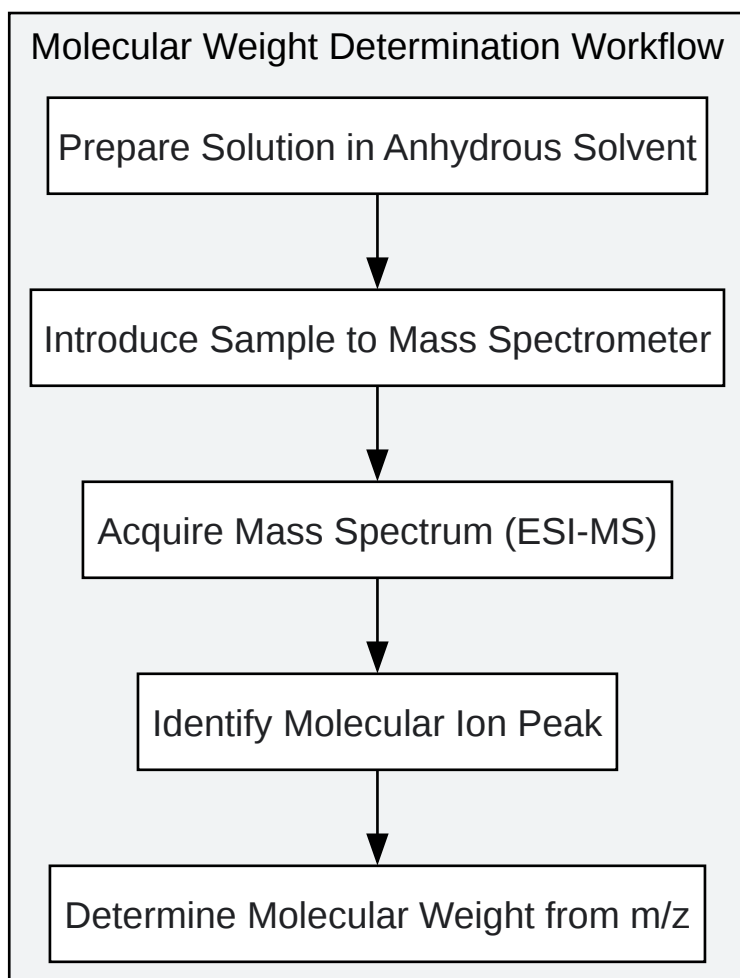
## Visualized Workflows and Relationships

The following diagrams illustrate the logical workflow for determining the physicochemical properties of **triethylindium** and the relationship between its key attributes.



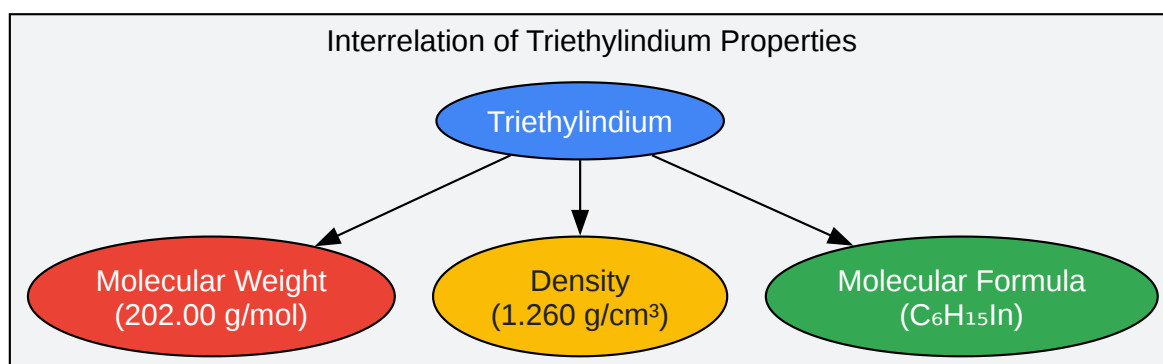
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Workflow for Density Determination



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#### Workflow for Molecular Weight Determination



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### Key Properties of Triethylindium

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